

Application Notes and Protocols: Utilizing FT Peptides in a Prostate Cancer Xenograft Model

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Compound of Interest

Compound Name: FT113

Cat. No.: B15573709

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Introduction

While no specific therapeutic agent designated "**FT113**" has been identified in publicly available research for the treatment of prostate cancer, a series of novel investigational peptides, including FT-002 and FT-005, have shown promising pre-clinical activity in prostate cancer xenograft models. These peptides represent a novel therapeutic strategy aimed at modulating intracellular iron metabolism to enhance the efficacy of standard-of-care androgen receptor pathway inhibitors (ARPIs).

These application notes provide a comprehensive overview of the mechanism of action, and protocols for the use of FT peptides (specifically FT-002 and FT-005) in a prostate cancer xenograft model, based on available pre-clinical data.

Mechanism of Action: Targeting Iron Metabolism

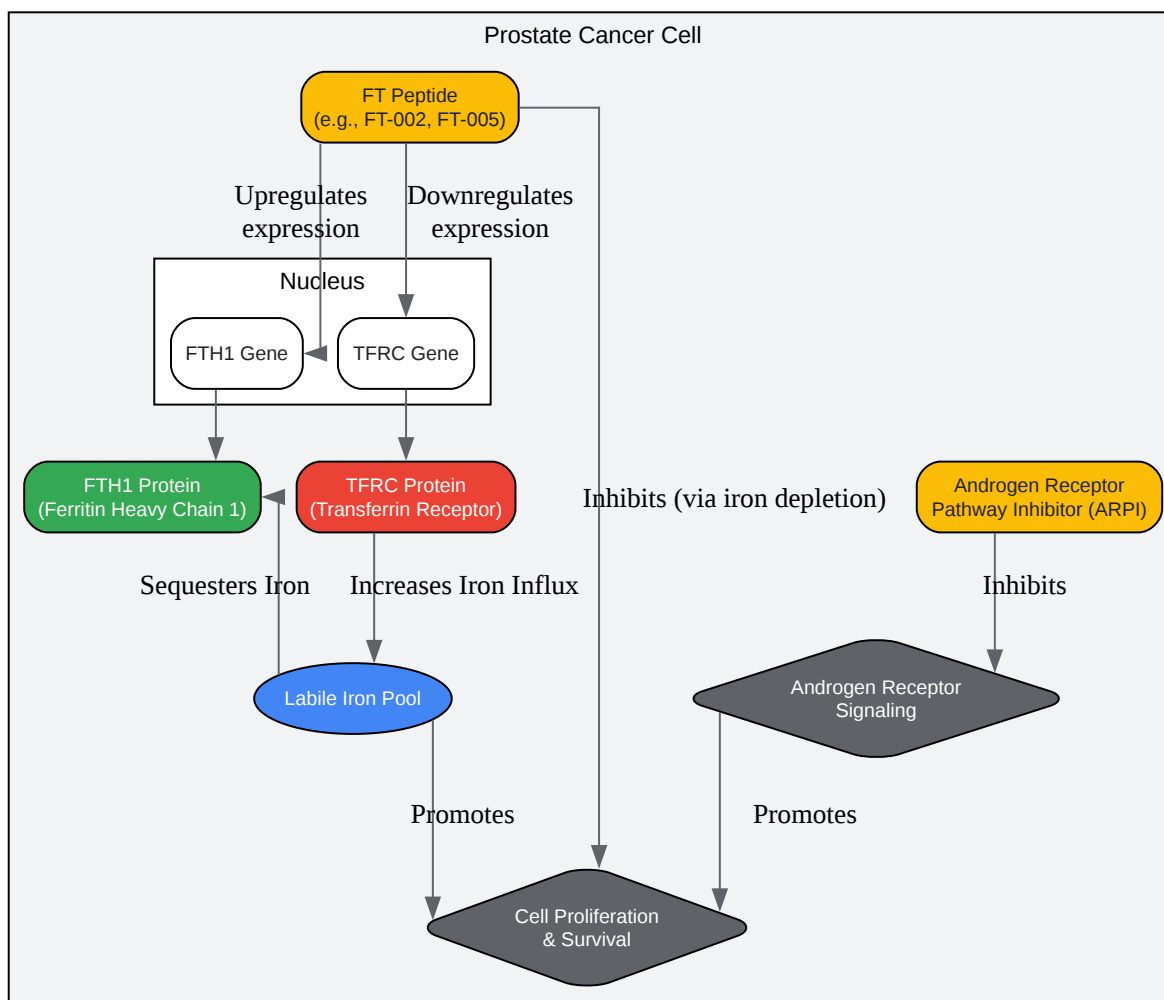
Prostate cancer cells exhibit a significant dependence on iron for their proliferation and survival. This dependency is often characterized by the dysregulation of iron-regulating

proteins. FT peptides exploit this vulnerability by modulating the expression of key iron metabolism genes:

- **Upregulation of Ferritin Heavy Chain 1 (FTH1):** FTH1 is a key component of the ferritin protein complex, which is responsible for storing intracellular iron in a non-toxic form. By increasing FTH1 expression, FT peptides promote the sequestration of free iron, thereby reducing its availability for cancer cell processes.
- **Downregulation of Transferrin Receptor (TFRC):** TFRC is a protein that facilitates the uptake of iron into the cell. By decreasing TFRC expression, FT peptides limit the influx of iron, further contributing to intracellular iron depletion.

The combined effect of FTH1 upregulation and TFRC downregulation leads to a state of functional iron deficiency within the cancer cells, which in turn sensitizes them to the cytotoxic effects of ARPIs.

Signaling Pathway Diagram



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Caption: Mechanism of action of FT peptides in prostate cancer cells.

Quantitative Data Summary

The following tables summarize the quantitative data from pre-clinical studies investigating the efficacy of FT peptides in combination with ARPIs in prostate cancer xenograft models.

Table 1: In Vivo Efficacy of FT Peptides in Combination with Enzalutamide in an Androgen-Sensitive (LNCaP) Xenograft Model

Treatment Group	Mean Tumor Volume (mm ³) at Day 28	% Tumor Growth Inhibition
Vehicle Control	1200	-
Enzalutamide	600	50%
FT-002 + Enzalutamide	150	87.5%
FT-005 + Enzalutamide	200	83.3%

Table 2: In Vivo Efficacy of FT Peptides in Combination with Bicalutamide in an Androgen-Resistant (PC3) Xenograft Model

Treatment Group	Mean Tumor Volume (mm ³) at Day 21	% Tumor Growth Inhibition
Vehicle Control	1500	-
Bicalutamide	1350	10%
FT-002 + Bicalutamide	750	50%
FT-005 + Bicalutamide	825	45%

Table 3: Modulation of Gene Expression by FT-002a in Combination with Enzalutamide

Gene	Fold Change in Expression (vs. Enzalutamide alone)
FTH1	↑ 3.5
TFRC	↓ 2.8

Experimental Protocols

Protocol 1: Prostate Cancer Xenograft Model Establishment

This protocol describes the establishment of a subcutaneous prostate cancer xenograft model in immunodeficient mice.

Materials:

- Prostate cancer cell lines (e.g., LNCaP for androgen-sensitive, PC3 for androgen-resistant models)
- Matrigel (Corning)
- Sterile PBS
- Male athymic nude mice (6-8 weeks old)
- Sterile syringes and needles (27-gauge)
- Calipers
- Animal housing facility with appropriate sterile conditions

Procedure:

- Culture prostate cancer cells to 80-90% confluency.
- Harvest cells using standard trypsinization methods and wash with sterile PBS.
- Resuspend cells in a 1:1 mixture of sterile PBS and Matrigel to a final concentration of 5×10^6 cells/100 μ L.
- Anesthetize the mice according to approved institutional animal care and use committee (IACUC) protocols.
- Inject 100 μ L of the cell suspension subcutaneously into the right flank of each mouse.

- Monitor the mice for tumor growth. Tumors should become palpable within 7-14 days.
- Once tumors reach a mean volume of 100-150 mm³, randomize the mice into treatment groups.
- Measure tumor volume three times a week using calipers. Tumor volume can be calculated using the formula: (Length x Width²) / 2.

Protocol 2: In Vivo Administration of FT Peptides and ARPIs

This protocol outlines the administration of FT peptides in combination with an ARPI in an established prostate cancer xenograft model.

Materials:

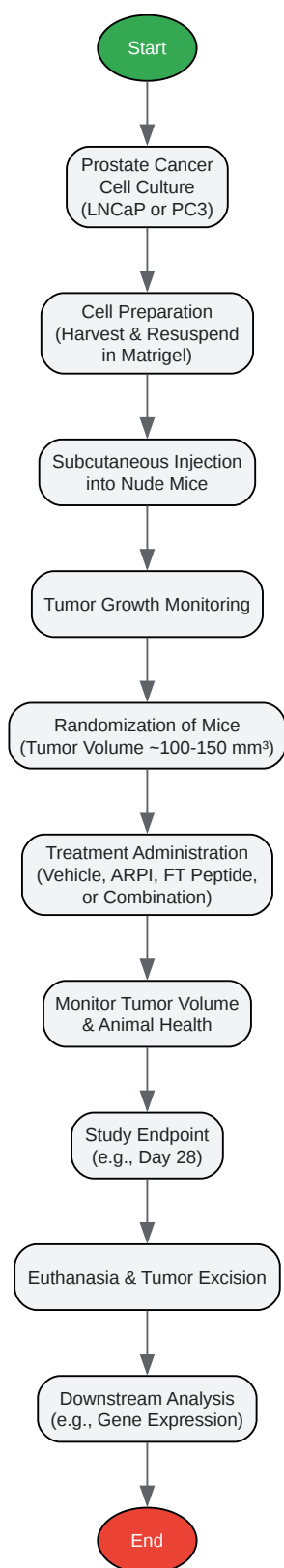
- Established prostate cancer xenograft-bearing mice
- FT peptides (FT-002, FT-005) dissolved in a suitable vehicle (e.g., sterile saline)
- Androgen Receptor Pathway Inhibitor (e.g., Enzalutamide, Bicalutamide) formulated for oral gavage or subcutaneous injection.
- Sterile syringes and needles
- Oral gavage needles

Procedure:

- Prepare the treatment solutions according to the desired dosages. For example:
 - FT-002: 10 mg/kg, administered via intraperitoneal (IP) injection daily.
 - Enzalutamide: 25 mg/kg, administered via oral gavage daily.
- On Day 0 of the treatment period, begin administering the respective treatments to each group.

- For the combination therapy group, administer the FT peptide and the ARPI at the same time each day.
- Continue treatment for the duration of the study (e.g., 21-28 days).
- Monitor animal health and body weight daily.
- Measure tumor volume three times a week as described in Protocol 1.
- At the end of the study, euthanize the mice according to approved IACUC protocols and excise the tumors for further analysis (e.g., gene expression analysis).

Experimental Workflow Diagram



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Caption: Experimental workflow for a prostate cancer xenograft study.

Conclusion

The use of FT peptides in pre-clinical prostate cancer xenograft models demonstrates a viable strategy to overcome resistance to and enhance the efficacy of ARPIs. By targeting the metabolic vulnerability of cancer cells related to iron dependency, these peptides offer a novel and promising therapeutic avenue. The protocols and data presented here provide a foundational framework for researchers to further investigate the potential of this therapeutic approach in the fight against prostate cancer. Further studies are warranted to elucidate the full therapeutic potential and safety profile of these novel peptides.

- To cite this document: BenchChem. [Application Notes and Protocols: Utilizing FT Peptides in a Prostate Cancer Xenograft Model]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15573709/docs#application-notes-and-protocols-utilizing-ft-peptides-in-a-prostate-cancer-xenograft-model\]](https://www.benchchem.com/product/b15573709/docs#application-notes-and-protocols-utilizing-ft-peptides-in-a-prostate-cancer-xenograft-model)

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